

# 2-Methylbutyl dodecanoate physical properties (boiling point, density)

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## Compound of Interest

Compound Name: 2-Methylbutyl dodecanoate

Cat. No.: B15190465

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## Technical Guide: Physical Properties of 2-Methylbutyl Dodecanoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Methylbutyl dodecanoate**, also known as 2-methylbutyl laurate, is an organic compound classified as a fatty acid ester. Its molecular formula is  $C_{17}H_{34}O_2$  and it has a molecular weight of 270.45 g/mol. [1][2] This document provides a detailed overview of the key physical properties of **2-methylbutyl dodecanoate**, specifically its boiling point and density, supported by experimental methodologies for their determination.

### Core Physical Properties

The physical characteristics of **2-methylbutyl dodecanoate** are essential for its application in various scientific and industrial fields, including its use as a flavoring agent. [1]

### Data Summary

The quantitative data for the boiling point and density of **2-methylbutyl dodecanoate** are summarized in the table below for straightforward reference and comparison.

Physical Property	Value	Conditions
Boiling Point	311.00 to 312.00 °C	@ 760.00 mm Hg
Density (Specific Gravity)	0.85600 to 0.86200	@ 25.00 °C

Data sourced from The Good Scents Company.[\[1\]](#)

## Experimental Protocols

The determination of the boiling point and density of a liquid organic compound such as **2-methylbutyl dodecanoate** involves standardized laboratory procedures.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **2-methylbutyl dodecanoate**, a common and accurate method is distillation.

Methodology: Simple Distillation

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask. The **2-methylbutyl dodecanoate** sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- **Temperature Reading:** The temperature is recorded when the vapor temperature stabilizes, indicating that the vapor phase is in equilibrium with the liquid phase. This stable temperature is the boiling point.
- **Condensation and Collection:** The vapor then passes into the condenser, where it cools and liquefies, and the resulting liquid (distillate) is collected in the receiving flask.

### Density Determination

Density is the mass of a substance per unit volume. For liquids like **2-methylbutyl dodecanoate**, a pycnometer or a hydrometer can be used for accurate measurement.

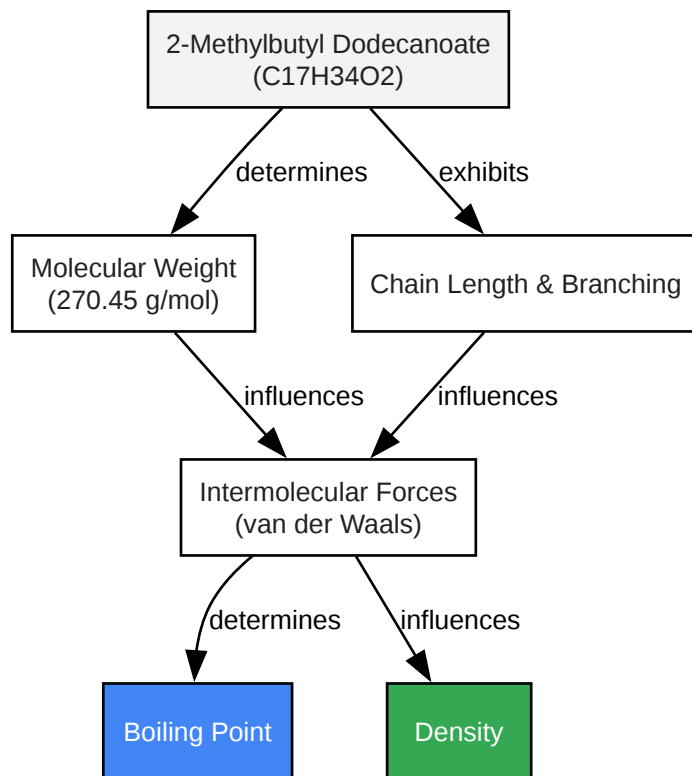
Methodology: Using a Pycnometer

- Initial Measurement: A clean, dry pycnometer (a flask with a specific volume) is weighed empty.
- Sample Introduction: The pycnometer is then filled with the **2-methylbutyl dodecanoate** sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- Final Measurement: The filled pycnometer is weighed again.
- Calculation: The mass of the **2-methylbutyl dodecanoate** is determined by subtracting the empty pycnometer's mass from the filled pycnometer's mass. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer. It is crucial to perform this measurement at a controlled temperature, as density is temperature-dependent.

## Visualizations

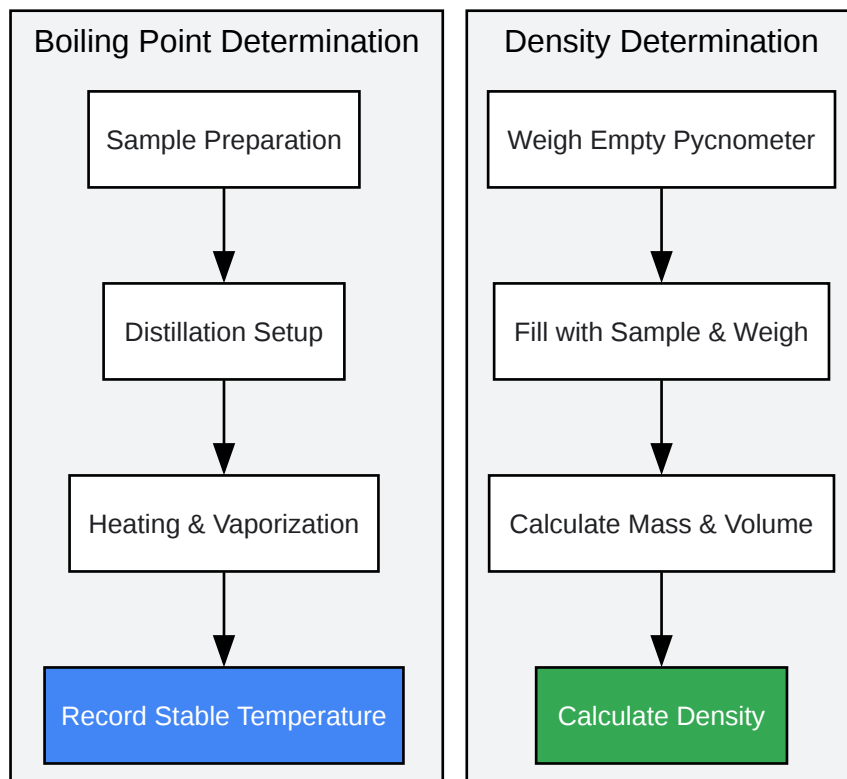
To further elucidate the concepts discussed, the following diagrams illustrate the relationship between the molecular structure and physical properties, as well as a typical workflow for determining these properties.

## Relationship between Molecular Structure and Physical Properties

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Caption: Molecular structure's influence on physical properties.

## Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining boiling point and density.

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## References

- 1. 2-methyl butyl laurate, 55195-19-2 [thegoodscentscompany.com]
- 2. Lauric acid, 2-methylbutyl ester [webbook.nist.gov]

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